

In-Depth Technical Guide: Methyl 2-hydroxytetradecanoate (CAS 56009-40-6)

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Compound of Interest

Compound Name: Methyl 2-hydroxytetradecanoate

Cat. No.: B164385

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Introduction

Methyl 2-hydroxytetradecanoate, also known as 2-hydroxy Myristic Acid methyl ester, is a hydroxylated fatty acid methyl ester.[1][2] This class of molecules is of significant interest in lipid biochemistry and cell signaling research. While detailed biological activity for this specific compound is not extensively documented in publicly available literature, its structural similarity to other 2-hydroxy fatty acids suggests potential involvement in critical biological processes, particularly in the realm of sphingolipid metabolism.[3][4][5] 2-hydroxy fatty acids are integral components of sphingolipids, which are key players in maintaining membrane structure and modulating signaling pathways that govern cell differentiation, proliferation, and apoptosis.[6][7]

This technical guide provides a comprehensive overview of the known properties, synthesis, and potential biological relevance of **methyl 2-hydroxytetradecanoate**.

Physicochemical and Spectroscopic Properties

A summary of the key physicochemical and spectroscopic data for **methyl 2-hydroxytetradecanoate** is presented below.

Physical and Chemical Properties

Property	Value	Source
CAS Number	56009-40-6	[1][8]
IUPAC Name	methyl 2-hydroxytetradecanoate	[9]
Synonyms	2-hydroxy Myristic Acid methyl ester, Methyl (±)-2-hydroxymyristate, SFE 15:0;O	[1][8]
Molecular Formula	C15H30O3	[1][8]
Molecular Weight	258.4 g/mol	[1][8]
Appearance	Solid	[1]
Solubility	Soluble in Chloroform, Ether, and Methanol	[1]

Spectroscopic Data

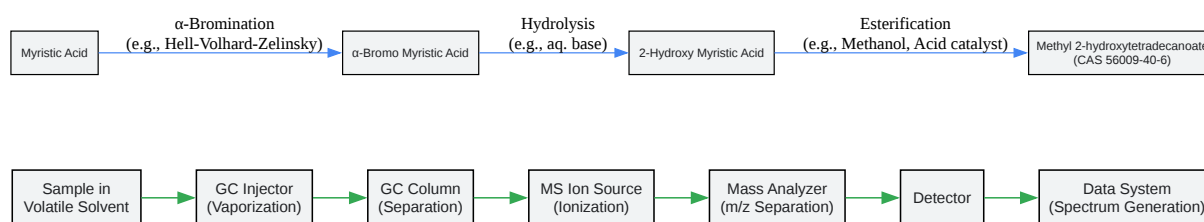
Technique	Data Highlights
Mass Spectrometry (as TMS derivative)	Molecular Formula: C18H38O3Si, Molecular Weight: 330.5780
Infrared (IR) Spectroscopy	Characteristic peaks for O-H, C-H, C=O (ester), and C-O functional groups are expected.
1H-NMR Spectroscopy	Expected signals include a triplet for the terminal methyl group (~0.88 ppm), a broad multiplet for the methylene chain protons (~1.2-1.6 ppm), a signal for the proton on the hydroxyl-bearing carbon, and a singlet for the methyl ester protons (~3.7 ppm).[10]
13C-NMR Spectroscopy	Expected signals include those for the carbonyl carbon of the ester, the carbon bearing the hydroxyl group, the methyl ester carbon, and the carbons of the aliphatic chain.

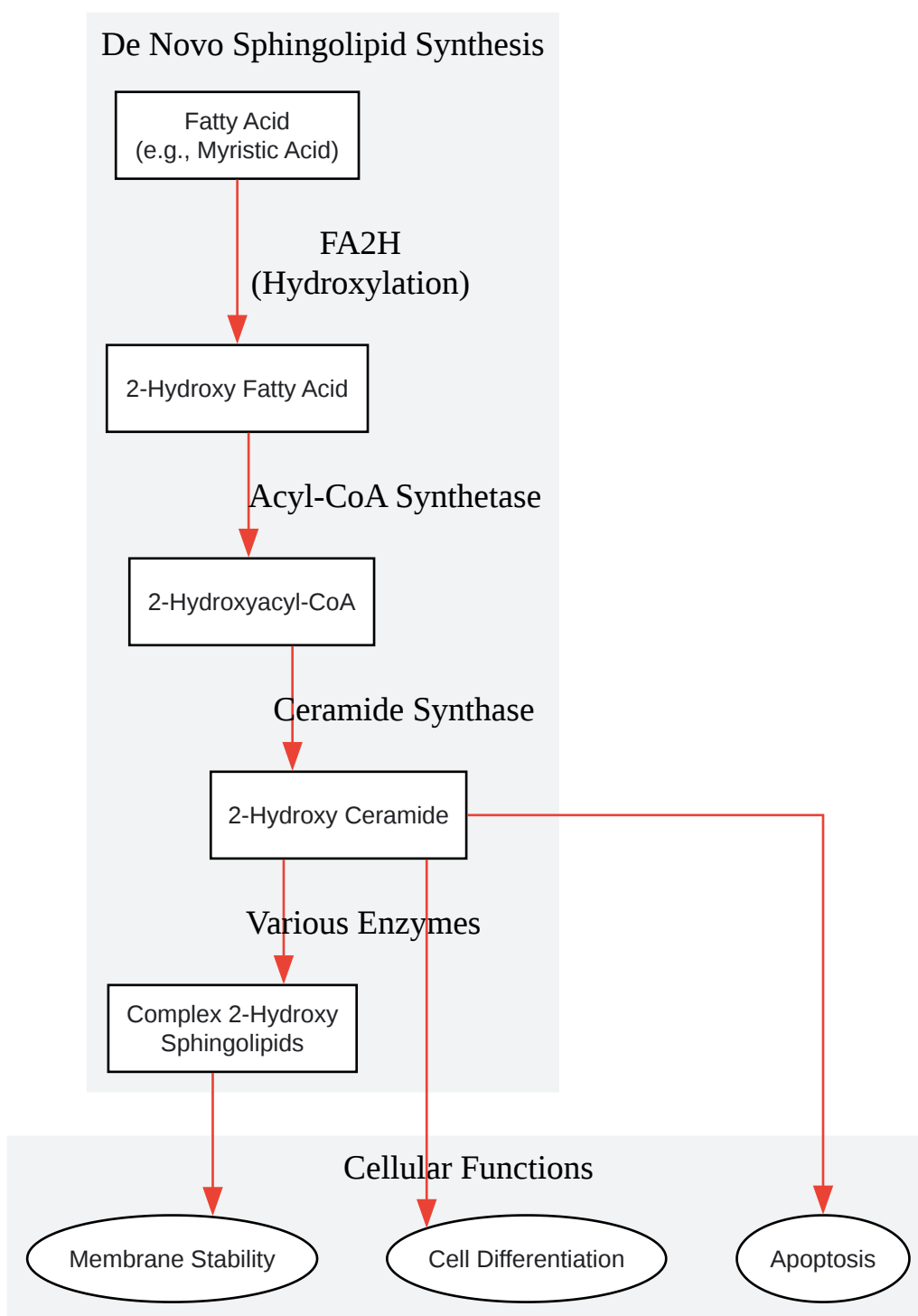
Synthesis and Characterization

While a specific, detailed protocol for the synthesis of **methyl 2-hydroxytetradecanoate** is not readily available in the literature, a general and plausible synthetic route involves the α -hydroxylation of myristic acid followed by esterification.

General Synthetic Approach

A common method for the synthesis of 2-hydroxy fatty acids involves the bromination of the corresponding fatty acid at the α -position, followed by nucleophilic substitution with a hydroxide ion. The resulting 2-hydroxy fatty acid can then be esterified to yield the methyl ester.





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References

- 1. caymanchem.com [caymanchem.com]
- 2. 美国GlpBio - 2-hydroxy Myristic Acid methyl ester | Cas# 56009-40-6 [glpbio.cn]
- 3. Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fatty acid 2-Hydroxylation in mammalian sphingolipid biology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fatty acid 2-Hydroxylation in mammalian sphingolipid biology. | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2'-Hydroxy ceramide in membrane homeostasis and cell signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. larodan.com [larodan.com]
- 9. benchchem.com [benchchem.com]
- 10. aocs.org [aocs.org]
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